

Introduction: Navigating the Utility and Unseen Risks of Ethyl 2-hydroxyhexanoate

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Compound of Interest

Compound Name: Ethyl 2-hydroxyhexanoate

CAS No.: 52089-55-1

Cat. No.: B3021374

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Ethyl 2-hydroxyhexanoate is a chiral building block of significant interest in the pharmaceutical and fine chemical industries.[1] Its utility in the synthesis of complex organic molecules necessitates a thorough understanding of its material properties and the associated safety protocols. While some sources classify this compound as non-hazardous, a principle of universal precaution is paramount in a research and development setting, particularly when comprehensive toxicological data is not widely available.[2] This guide provides a technical framework for the safe handling, storage, and emergency management of **Ethyl 2-hydroxyhexanoate**, grounded in established laboratory safety principles and the best available data. The causality behind each recommendation is explained to empower researchers to make informed safety decisions.

Section 1: Core Chemical and Physical Properties

Understanding the physical characteristics of a substance is the foundation of its safe handling. These properties dictate appropriate storage conditions, anticipate its behavior in various experimental setups, and inform the selection of personal protective equipment. For instance, its relatively high flash point suggests a lower flammability risk compared to more volatile solvents, but it is still classified as a combustible liquid and should not be handled near open flames or spark sources.[3][4]

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O ₃	[2]
Molecular Weight	160.21 g/mol	[2]
Appearance	Colorless clear liquid (estimated)	[1]
Boiling Point	195.00 °C @ 760.00 mm Hg	[1]
	80.00 to 83.00 °C @ 11.00 mm Hg	[1]
Specific Gravity	0.96700 @ 25.00 °C	[1]
Refractive Index	1.42400 @ 20.00 °C	[1]
Flash Point	97.78 °C (208.00 °F) TCC	[1]
Solubility	Soluble in alcohol. Limited solubility in water.	[1]
CAS Number	52089-55-1	[2]

Section 2: Hazard Identification and Precautionary Approach

While some safety data sheets (SDS) classify **Ethyl 2-hydroxyhexanoate** as not hazardous under Regulation (EC) No. 1272/2008, this should be interpreted with caution.[2] The absence of evidence is not evidence of absence of risk. The European information suggests avoiding contact with skin and eyes and not breathing vapors.[1] Given its use as a research chemical, comprehensive toxicological studies may be limited. Therefore, it is prudent to treat this substance as potentially irritating to the skin, eyes, and respiratory tract.

GHS Label Elements (Precautionary):

- Pictogram: None mandated, but a precautionary exclamation mark pictogram is advisable in a lab setting.

- Signal Word: None mandated.
- Hazard Statements: While none are officially listed, H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation) should be considered potential, unclassified hazards.
- Precautionary Statements: P261 (Avoid breathing vapours), P262 (Do not get in eyes, on skin, or on clothing), P280 (Wear protective gloves/eye protection/face protection).[1]

Section 3: Handling and Storage Protocols

The primary objective in handling and storage is to prevent unintended exposure and maintain the chemical's integrity.

Handling:

- Ventilation is Key: Always handle **Ethyl 2-hydroxyhexanoate** in a well-ventilated area. A chemical fume hood is strongly recommended to minimize inhalation of any vapors.[2] The causality here is direct: preventing accumulation of vapors in the breathing zone mitigates potential respiratory irritation.
- Avoid Contact: Avoid all personal contact with the substance.[4] This includes inhalation, ingestion, and skin/eye contact.
- Grounding: For transfers of larger quantities, containers should be grounded and bonded to prevent static discharge, a potential ignition source.
- Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[3]

Storage:

- Container Integrity: Keep the container tightly closed when not in use to prevent the escape of vapors and contamination of the material.[2][3]
- Cool and Dry: Store in a cool, dry, and well-ventilated place.[2][3] Elevated temperatures can increase vapor pressure, heightening the risk of exposure and fire if an ignition source is present. A recommended storage temperature is 4°C.[2]

- Incompatible Materials: Store separately from strong oxidants.[4] **Ethyl 2-hydroxyhexanoate** is a reducing agent and can react violently with oxidizing agents.[4]

Section 4: Personal Protective Equipment (PPE)

The selection of PPE is the final barrier between the researcher and the chemical. Its choice must be deliberate and based on the potential routes of exposure.

- Eye Protection: Chemical safety goggles are mandatory.[4] A face shield should be used if there is a significant risk of splashing.
- Hand Protection: Wear chemical-resistant gloves, such as nitrile or PVC. Inspect gloves for integrity before each use. The rationale is to prevent direct dermal contact, which could lead to irritation or absorption through the skin.
- Body Protection: A standard laboratory coat is required. For tasks with a higher risk of splashes or spills, a PVC apron or a chemical-resistant suit may be necessary.
- Respiratory Protection: Generally not required if work is conducted in a functional chemical fume hood. If vapors are generated outside of a hood, a respirator with an organic vapor cartridge is necessary.[4]

Section 5: First-Aid Measures: A Validating System of Response

An effective emergency response is a self-validating system. The steps are logical, sequential, and designed to minimize harm.

- Inhalation: If vapors are inhaled, immediately move the person to fresh air.[2][5] If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention. [5][6]
- Skin Contact: Take off contaminated clothing immediately. Wash the affected area thoroughly with soap and plenty of water.[2] Seek medical attention if irritation develops or persists.[7]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open to ensure complete irrigation.[7] Remove contact lenses if

present and easy to do so. Seek immediate medical attention.

- Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person. [2] Rinse the mouth with water and have the person drink one or two glasses of water.[2][4] Call a poison center or doctor for treatment advice.

Section 6: Fire-Fighting Measures

Ethyl 2-hydroxyhexanoate is a combustible liquid.[3][4]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][4][6]
- Unsuitable Extinguishing Media: A solid stream of water may be ineffective.[6]
- Hazards from Combustion: Thermal decomposition can produce carbon oxides (CO, CO₂).[2]
- Firefighter Protection: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous vapors and combustion products. [2][6]

Section 7: Accidental Release Measures

A swift and correct response to a spill is critical to prevent the escalation of the hazard.

Experimental Protocol: Spill Cleanup

- Evacuate and Ventilate: Immediately alert others in the area. Evacuate non-essential personnel. Ensure the area is well-ventilated and move upwind from the spill.
- Control Ignition Sources: Remove all sources of ignition (e.g., open flames, sparks, hot surfaces).
- Don PPE: Wear the appropriate PPE as described in Section 4, including respiratory protection if ventilation is inadequate.
- Containment: For minor spills, contain the liquid using an inert absorbent material such as sand, earth, or vermiculite.[4] Do not use combustible materials like sawdust.[4] Prevent the

spill from entering drains or waterways.[4]

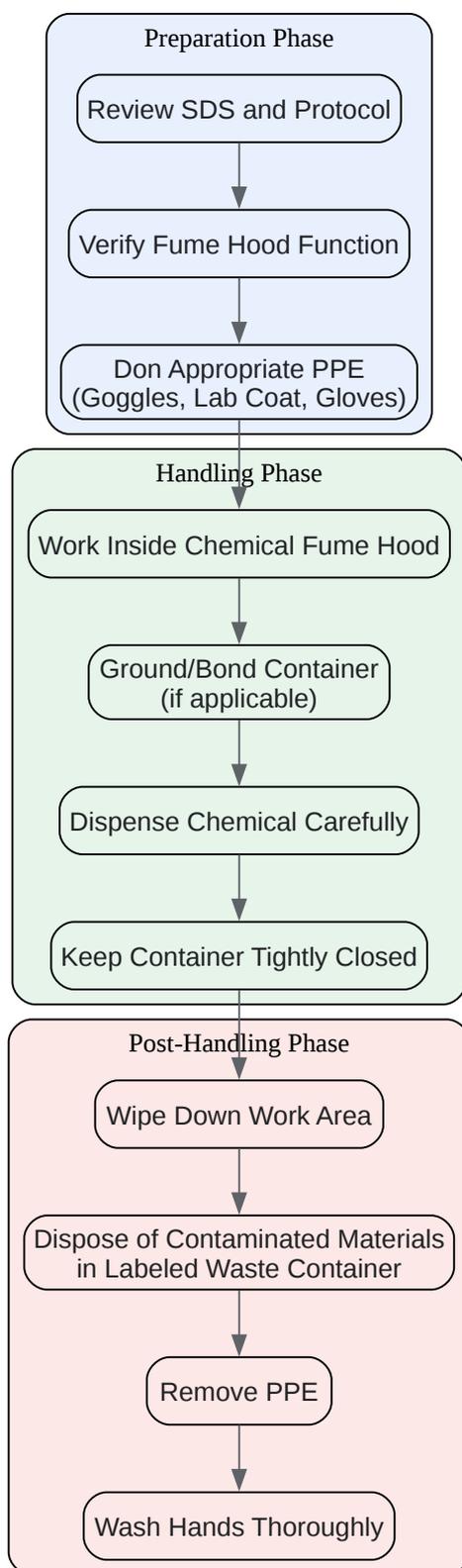
- Absorption: Carefully absorb the spilled material with the inert absorbent.
- Collection: Collect the absorbent material and spilled substance into a suitable, labeled container for chemical waste disposal.[2]
- Decontamination: Clean the spill area with soap and water.
- Disposal: Dispose of the waste container according to local and national regulations for chemical waste.[3]

Section 8: Stability and Reactivity

- Reactivity: The substance is a strong reducing agent and reacts violently with oxidants.[4]
- Chemical Stability: It is stable under recommended storage conditions (cool, dry, tightly sealed).
- Conditions to Avoid: Keep away from heat, sparks, open flames, and other ignition sources. [3] Avoid contact with incompatible materials like strong oxidants.
- Hazardous Decomposition Products: Decomposes on heating to produce irritating fumes and carbon oxides.[2][4]

Visualizations

Workflow for Safe Handling of Ethyl 2-hydroxyhexanoate



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Caption: A logical workflow for the safe handling of **Ethyl 2-hydroxyhexanoate**.

Emergency Response Protocol for Spills

Caption: Decision tree for responding to an accidental spill.

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